

A Technical Guide to O-Desmethyl Indomethacin-d4: Suppliers, Purity, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Desmethyl Indomethacin-d4*

Cat. No.: *B564618*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **O-Desmethyl Indomethacin-d4**, a deuterated metabolite of the non-steroidal anti-inflammatory drug (NSAID) Indomethacin. This document is intended to assist researchers, scientists, and drug development professionals in sourcing high-purity **O-Desmethyl Indomethacin-d4** and understanding the methodologies for its quality assessment.

Introduction

O-Desmethyl Indomethacin-d4 is the deuterium-labeled form of O-Desmethyl Indomethacin, a major metabolite of Indomethacin. The incorporation of deuterium atoms provides a valuable tool for various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based bioanalytical assays. The quality and purity of this stable isotope-labeled compound are critical for generating accurate and reproducible experimental data.

Sourcing O-Desmethyl Indomethacin-d4: A Comparative Overview of Suppliers

The availability and purity of **O-Desmethyl Indomethacin-d4** can vary between suppliers. Researchers should always request a lot-specific Certificate of Analysis (COA) to obtain

precise purity data and information on any detected impurities. The following table summarizes publicly available information for several suppliers.

Supplier	CAS Number	Molecular Formula	Stated Purity	Notes
Clinivex	1189916-55-9	C18H10D4CINO 4	Purity information available on the Certificate of Analysis (COA) [1]	Intended for laboratory and research use only.[1]
Santa Cruz Biotechnology	1189916-55-9	C18H10D4CINO 4	Lot-specific data is available on the Certificate of Analysis.[2]	For research use only.[2]
MedchemExpress	1189916-55-9	C18H10D4CINO 4	Purity and documentation are provided with the product.[3]	Recommended storage conditions are provided on the COA.[3]
Axios Research	1189916-55-9	Not explicitly stated	Fully characterized chemical compound used as a reference standard.[4]	Compliant with regulatory guidelines and used for analytical method development and validation.[4]
Coompo Research Chemicals	1189916-55-9	C18H10D4CINO 4	98%	

Experimental Protocols for Purity Determination

The purity of **O-Desmethyl Indomethacin-d4** is typically determined by a combination of analytical techniques, most commonly High-Performance Liquid Chromatography (HPLC) for chemical purity and Nuclear Magnetic Resonance (NMR) spectroscopy to confirm isotopic enrichment.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

A validated reverse-phase HPLC (RP-HPLC) method is a standard approach for assessing the chemical purity of **O-Desmethyl Indomethacin-d4** and detecting any related impurities. The following is a generalized protocol based on established methods for Indomethacin and its metabolites.^{[5][6][7][8][9]}

Objective: To separate and quantify **O-Desmethyl Indomethacin-d4** from potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for mobile phase pH adjustment)
- **O-Desmethyl Indomethacin-d4** reference standard

Chromatographic Conditions (Example):

- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile). A common starting point could be a 50:50 (v/v) mixture.^[5]

- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient or controlled (e.g., 30°C)
- Detection Wavelength: UV detection at approximately 240 nm or 254 nm.[9]
- Injection Volume: 10 µL

Procedure:

- Standard Preparation: Prepare a stock solution of the **O-Desmethyl Indomethacin-d4** reference standard in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration. Prepare a series of working standards by diluting the stock solution.
- Sample Preparation: Accurately weigh and dissolve the **O-Desmethyl Indomethacin-d4** sample in the mobile phase or a suitable solvent to a known concentration.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Analysis: The purity is calculated by determining the area percentage of the main peak corresponding to **O-Desmethyl Indomethacin-d4** relative to the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Isotopic Enrichment

^1H NMR and/or ^2H NMR are used to confirm the identity and determine the isotopic enrichment of the deuterated compound.

Objective: To verify the positions of deuterium incorporation and to quantify the level of deuteration.

Instrumentation:

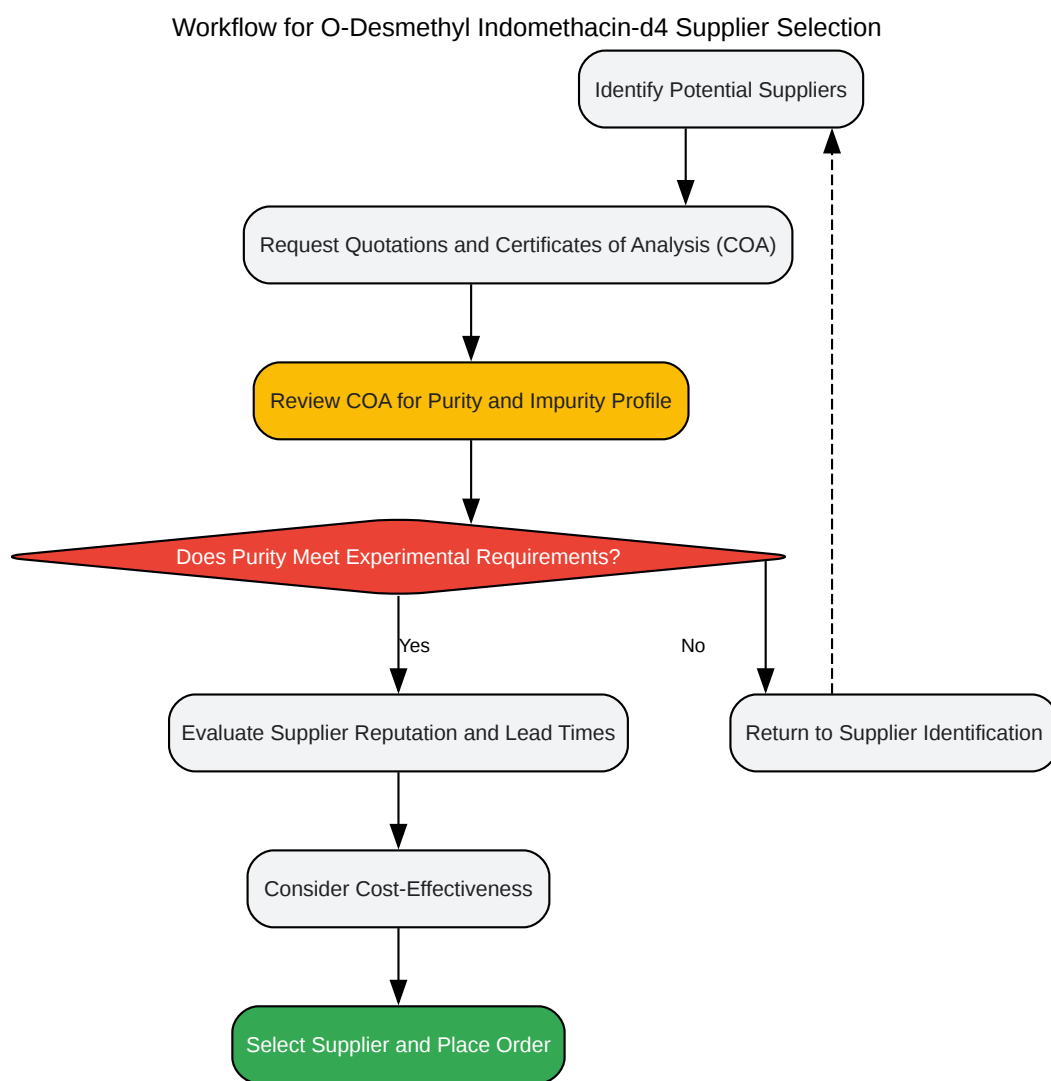
- High-resolution NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- **Sample Preparation:** Dissolve an accurately weighed amount of **O-Desmethyl Indomethacin-d4** in a suitable deuterated NMR solvent (e.g., DMSO-d₆ or CDCl₃).
- **¹H NMR Analysis:** Acquire a proton NMR spectrum. The absence or significant reduction of signals at the positions expected for the protons that have been replaced by deuterium confirms the deuteration. The residual proton signals can be used to calculate the isotopic purity.
- **²H NMR Analysis:** Deuterium NMR can be a powerful tool for directly observing the deuterium signals, providing information about the structure and purity of highly deuterated compounds.[\[10\]](#)

Supplier Selection Workflow

The selection of a suitable supplier for **O-Desmethyl Indomethacin-d4** is a critical step in any research or development project. The following diagram illustrates a logical workflow for this process.



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Caption: A flowchart outlining the key steps for selecting a suitable supplier of **O-Desmethyl Indomethacin-d4**.

This guide provides a foundational understanding for sourcing and evaluating **O-Desmethyl Indomethacin-d4**. For any specific application, it is imperative to consult the supplier's documentation and perform in-house quality control to ensure the material meets the stringent requirements of your research.

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- To cite this document: BenchChem. [A Technical Guide to O-Desmethyl Indomethacin-d4: Suppliers, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b564618#o-desmethyl-indomethacin-d4-supplier-and-purity>]

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